

A Technical Guide to the Spectroscopic Characterization of Solvent Red 195

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Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Red 195 is a synthetic organic dye utilized primarily in the coloring of various plastics, resins, and fibers. Its key attributes include high thermal stability, good lightfastness, and excellent solubility in a range of organic solvents, making it a versatile colorant in the manufacturing industry. While extensive data exists on its physical properties and applications, specific photophysical data such as precise excitation and emission maxima, and fluorescence quantum yield are not readily available in public-access scientific literature or technical data sheets.

This guide provides a comprehensive overview of the known properties of **Solvent Red 195**. More importantly, it offers detailed experimental protocols for researchers to determine the excitation and emission spectra, as well as the fluorescence quantum yield of this dye in a laboratory setting.

Physicochemical Properties of Solvent Red 195

The following table summarizes the available quantitative data for **Solvent Red 195**, compiled from various manufacturer and supplier technical data sheets.

Property	Value
C.I. Name	Solvent Red 195
CAS Number	164251-88-1
Appearance	Bluish-red powder
Melting Point	216 °C
Heat Resistance (in PS)	300 °C
Light Fastness (in PS)	8 (on a scale of 1-8)
Solubility (g/L at 20°C)	
Acetone	1.4
Butyl Acetate	1.3
Methylbenzene	2.7
Dichloromethane	37.1
Ethyl Alcohol	0.8

Experimental Protocols

The following sections provide detailed methodologies for the spectroscopic characterization of **Solvent Red 195**.

Protocol 1: Measurement of Excitation and Emission Spectra

This protocol outlines the procedure for determining the excitation and emission spectra of **Solvent Red 195** using a fluorescence spectrophotometer.

1. Materials and Equipment:

- **Solvent Red 195**

- Spectroscopic grade solvent (e.g., dichloromethane, due to high solubility)
- Volumetric flasks and pipettes
- UV-Vis spectrophotometer
- Fluorescence spectrophotometer
- Quartz cuvettes (1 cm path length)

2. Sample Preparation:

- Prepare a stock solution of **Solvent Red 195** in the chosen solvent (e.g., 1 mg/mL).
- From the stock solution, prepare a series of dilutions. For fluorescence measurements, the absorbance of the solution at the excitation wavelength should be kept below 0.1 to avoid inner filter effects.

3. Measurement of Absorption Spectrum:

- Using the UV-Vis spectrophotometer, measure the absorption spectrum of a diluted solution of **Solvent Red 195** over a broad wavelength range (e.g., 300-700 nm) to identify the absorption maxima. The peak of the longest wavelength absorption band is a good starting point for determining the optimal excitation wavelength.

4. Measurement of Emission Spectrum:

- Set the excitation wavelength on the fluorescence spectrophotometer to the absorption maximum determined in the previous step.
- Scan the emission monochromator over a wavelength range starting from ~20 nm above the excitation wavelength to a longer wavelength where the emission signal returns to baseline (e.g., if excitation is at 550 nm, scan from 570 nm to 800 nm).
- The wavelength at which the highest fluorescence intensity is observed is the emission maximum (λ_{em}).

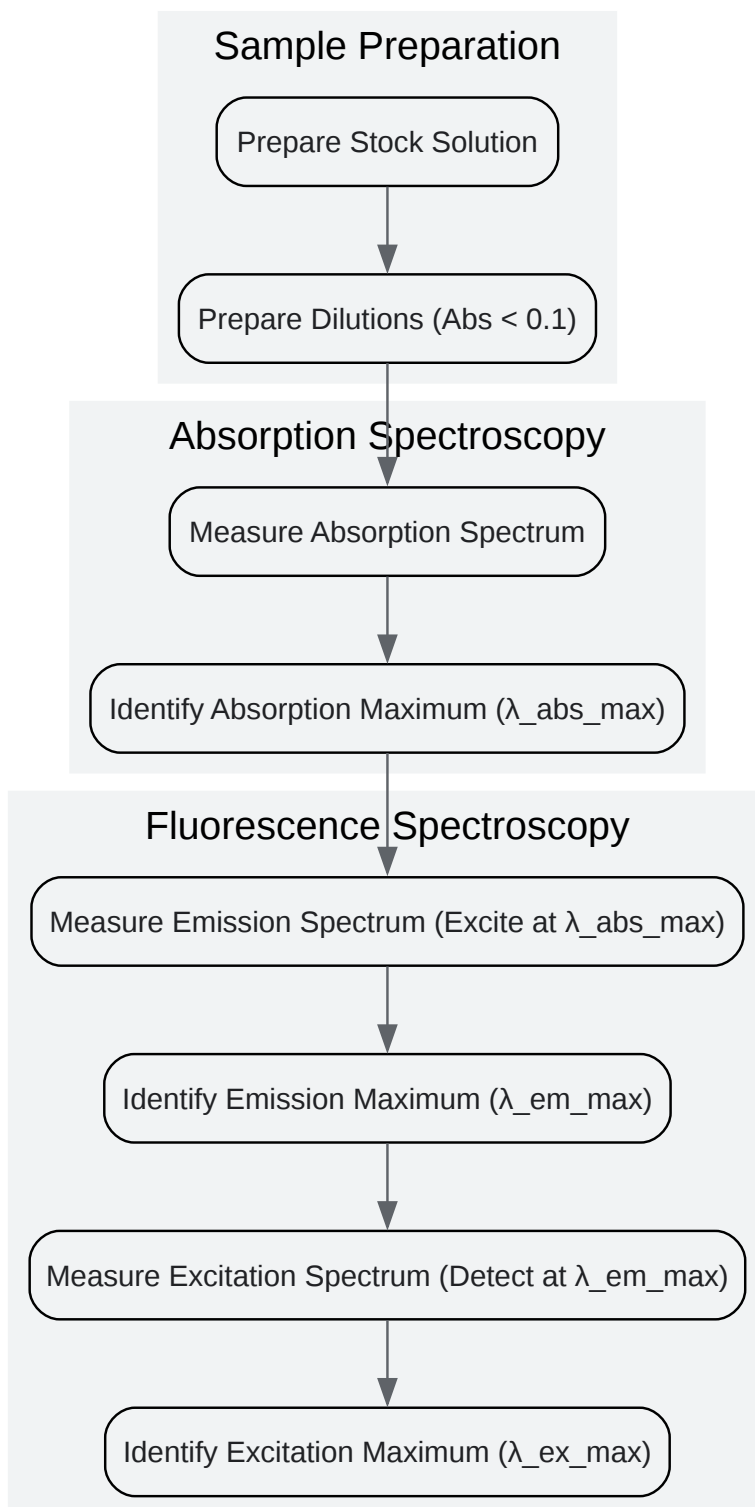
5. Measurement of Excitation Spectrum:

- Set the emission wavelength on the fluorescence spectrophotometer to the emission maximum (λ_{em}) determined in the previous step.
- Scan the excitation monochromator over a range of shorter wavelengths (e.g., 300-600 nm).
- The resulting spectrum should resemble the absorption spectrum and will show the efficiency of different excitation wavelengths in producing fluorescence. The peak of this spectrum is the excitation maximum (λ_{ex}).

6. Data Analysis:

- Plot the absorption, excitation, and emission spectra on the same graph to visualize the Stokes shift (the difference in wavelength between the excitation and emission maxima).

Workflow for Spectroscopic Analysis of Solvent Red 195

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Workflow for Spectroscopic Analysis

Protocol 2: Determination of Relative Fluorescence Quantum Yield (Φ_F)

This protocol describes the comparative method for determining the fluorescence quantum yield of **Solvent Red 195** relative to a well-characterized standard.

1. Selection of a Standard:

- Choose a fluorescence standard with a known quantum yield that absorbs and emits in a similar spectral region as **Solvent Red 195**. A common standard for the red region is Rhodamine 6G or Rhodamine 101.

2. Materials and Equipment:

- Same as Protocol 1, plus the selected fluorescence standard.
- Ensure the same solvent is used for both the standard and **Solvent Red 195** to minimize variations due to refractive index.

3. Sample Preparation:

- Prepare a series of five to six dilutions for both **Solvent Red 195** and the standard in the same solvent.
- The absorbance of these solutions at the chosen excitation wavelength should range from approximately 0.01 to 0.1.

4. Measurement:

- For each solution of **Solvent Red 195** and the standard:
 - Measure the absorbance at the chosen excitation wavelength using a UV-Vis spectrophotometer.
 - Measure the fluorescence emission spectrum using a fluorescence spectrophotometer, ensuring identical instrument settings (e.g., excitation wavelength, slit widths) for all measurements.

- Integrate the area under the emission spectrum for each solution to obtain the integrated fluorescence intensity (I).

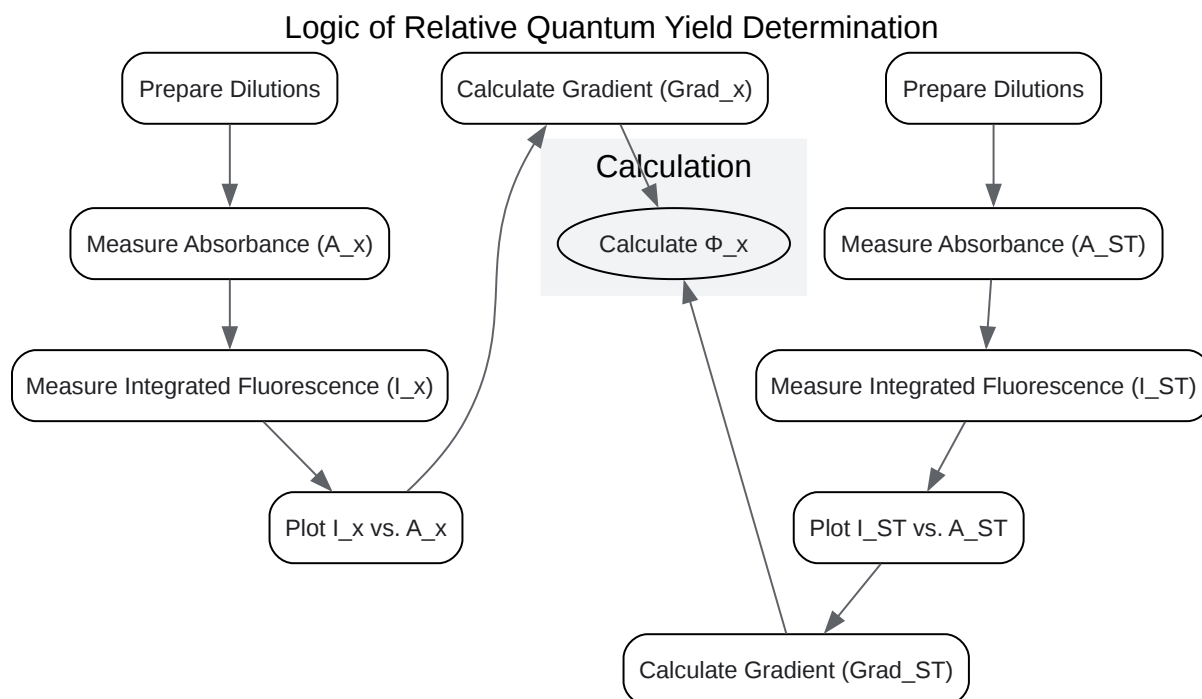
5. Data Analysis:

- For both **Solvent Red 195** and the standard, plot the integrated fluorescence intensity (I) versus absorbance (A).
- Perform a linear regression for each data set. The slope of the line is the gradient (Grad).
- Calculate the quantum yield of **Solvent Red 195** (Φ_X) using the following equation:

$$\Phi_X = \Phi_{ST} * (\text{Grad}_X / \text{Grad}_{ST}) * (n_X^2 / n_{ST}^2)$$

Where:

- Φ_{ST} is the known quantum yield of the standard.
- Grad_X and Grad_ST are the gradients from the plots of integrated fluorescence intensity vs. absorbance for the sample and the standard, respectively.
- n_X and n_{ST} are the refractive indices of the solvents used for the sample and the standard (if the same solvent is used, this term is 1).



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Relative Quantum Yield Determination

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